

4-(Benzylloxy)benzaldehyde CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Benzylloxy)benzaldehyde

Cat. No.: B128563

[Get Quote](#)

An In-depth Technical Guide to 4-(Benzylloxy)benzaldehyde

Introduction

4-(Benzylloxy)benzaldehyde, an aromatic aldehyde, is a significant compound in the fields of organic synthesis and medicinal chemistry. Its structure, featuring a benzaldehyde core with a benzylloxy group at the para position, makes it a versatile intermediate for the synthesis of a wide range of more complex molecules.^[1] This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, applications in research and drug development, and safety and handling information, tailored for researchers, scientists, and professionals in drug development.

CAS Number and Nomenclature

The Chemical Abstracts Service (CAS) has assigned the number 4397-53-9 to **4-(Benzylloxy)benzaldehyde**.^{[2][3][4][5]} This compound is also known by several synonyms, which are listed in the table below.

Identifier Type	Value
CAS Number	4397-53-9
IUPAC Name	4-(Benzyl)benzaldehyde
Synonyms	4-(Phenylmethoxy)benzaldehyde, p- (Benzyl)benzaldehyde, Benzyl 4- formylphenyl ether
EINECS Number	224-527-2
BRN	1242385
PubChem ID	78109

Chemical and Physical Properties

4-(Benzyl)benzaldehyde is typically an off-white to yellow crystalline powder.[\[1\]](#)[\[2\]](#) Its key chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₂ O ₂	[1] [2] [4] [5] [6]
Molecular Weight	212.24 g/mol	[2] [3] [5] [6]
Appearance	Off-white to yellow to tan crystalline powder/solid	[1] [2] [3]
Melting Point	71-74 °C (lit.)	[2] [7]
Boiling Point	197-199 °C at 11 mmHg	[2]
Solubility	Insoluble in water; Sparingly soluble in Ethyl Acetate; Slightly soluble in Chloroform	[2]
Purity	≥ 95% - 99% (GC)	[1] [8]
Flash Point	197-199°C/20mm	[2]
InChI Key	ZVTWZSXLLMNMQC- UHFFFAOYSA-N	[2] [7]

Experimental Protocols: Synthesis

A common and effective method for the synthesis of **4-(Benzyl)benzaldehyde** is through a Williamson ether synthesis reaction. This involves the reaction of 4-hydroxybenzaldehyde with benzyl bromide in the presence of a base.

Detailed Synthesis Protocol

This protocol is based on a literature procedure for the preparation of **4-(Benzyl)benzaldehyde**.[\[9\]](#)

Materials:

- 4-hydroxybenzaldehyde (5.0 g, 40.98 mmol)
- Benzyl bromide (5.0 ml, 42.05 mmol)

- Anhydrous potassium carbonate (20.0 g, 144.27 mmol)
- Ethanol
- Ethyl acetate (EtOAc)
- Diethyl ether (Et₂O)
- Saturated sodium chloride solution
- 5% Sodium hydroxide solution
- Distilled water
- Anhydrous magnesium sulfate

Procedure:

- All reactions should be performed under a nitrogen atmosphere.[9]
- Combine 4-hydroxybenzaldehyde, benzyl bromide, and anhydrous potassium carbonate in ethanol.[9]
- Reflux the mixture for 14 hours.[9]
- After reflux, filter out the potassium carbonate and wash the residue with large volumes of ethyl acetate.[9]
- Remove the solvent using a rotatory evaporator.[9]
- Dissolve the resulting residue in 50 ml of diethyl ether.[9]
- Wash the diethyl ether solution twice with 50 ml portions of saturated sodium chloride solution, followed by one portion of 5% sodium hydroxide solution, and finally with distilled water.[9]
- Dry the diethyl ether solution with anhydrous magnesium sulfate.[9]
- Remove the solvent under reduced pressure.[9]

- Recrystallize the crude product from ethanol to yield colorless crystals of **4-(BenzylOxy)benzaldehyde**.^[9]

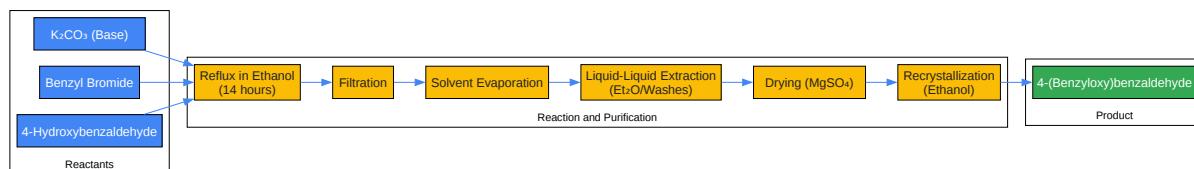


Figure 1: Synthesis Workflow for 4-(BenzylOxy)benzaldehyde

[Click to download full resolution via product page](#)

Figure 1: Synthesis Workflow for **4-(BenzylOxy)benzaldehyde**

Applications in Research and Drug Development

4-(BenzylOxy)benzaldehyde is a valuable building block in organic synthesis, primarily serving as an intermediate in the production of fine chemicals, pharmaceuticals, and agrochemicals.^[1]

- **Pharmaceutical Intermediates:** It is used in the synthesis of estrogen receptor β -selective ligands.^[2] It also serves as a precursor for novel chalcone analogs, which are investigated for various pharmacological activities.^[10]
- **Anticancer Research:** While its isomer, 2-benzylOxybenzaldehyde, is an adenylyl cyclase activator, 4-benzylOxybenzaldehyde has been noted to have much less potent anticancer activity against HL-60 cells. Its derivatives, however, are of interest in cancer research. For instance, derivatives of the related 2-(BenzylOxy)-4-fluorobenzaldehyde are being explored as inhibitors of aldehyde dehydrogenase (ALDH), a target in cancer therapy.
- **Chelating Agents:** The compound is used to synthesize ligands such as 4-benzylOxybenzaldehyde-4-methyl-3-thiosemicarbazone (BBMTSC), a chelating agent for

metal ions like Cd(II).[\[11\]](#)

- Flavor and Fragrance Industry: Due to its aromatic properties, it is also employed in the formulation of flavors and fragrances.[\[1\]](#)

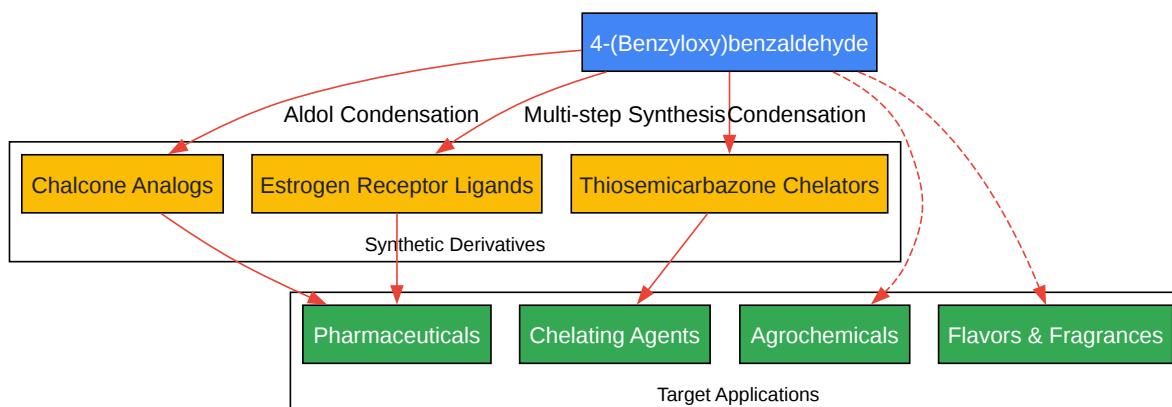


Figure 2: Role as a Synthetic Intermediate

[Click to download full resolution via product page](#)

Figure 2: Role as a Synthetic Intermediate

Safety and Handling

Proper handling of **4-(BenzylOxy)benzaldehyde** is crucial in a laboratory setting. It is classified as an irritant.[\[2\]](#) The key safety information is summarized below.

Safety Aspect	Details
GHS Hazard Statements	H315: Causes skin irritation.[12] H319: Causes serious eye irritation.[2][12] H335: May cause respiratory irritation.[2][12]
GHS Precautionary Statements	P261: Avoid breathing dust.[12] P264: Wash skin thoroughly after handling.[12] P271: Use only outdoors or in a well-ventilated area.[12] P280: Wear protective gloves/eye protection/face protection.[2][12] P302+P352: IF ON SKIN: Wash with plenty of water.[12] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
Personal Protective Equipment (PPE)	Safety glasses, protective gloves, and a dust mask (e.g., N95) are recommended.
Storage Conditions	Store in a cool, dry, well-ventilated area in a tightly sealed container.[2][13] Keep in the dark and at room temperature or refrigerated (2-8°C). [1][2][3] The compound is noted to be air sensitive.[2]
Fire Safety	Non-combustible. Use extinguishing media suitable for the surrounding area.[13]
Spill and Disposal	For spills, avoid generating dust.[13] Sweep up and place in a suitable, closed container for disposal.[13][14] Dispose of contents/container in accordance with local, regional, national, and international regulations.[12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-Benzylbenzaldehyde | 4397-53-9 [chemicalbook.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 4-(BENZYLOXY)BENZALDEHYDE | CAS 4397-53-9 [matrix-fine-chemicals.com]
- 5. scbt.com [scbt.com]
- 6. Benzaldehyde, 4-(phenylmethoxy)- [webbook.nist.gov]
- 7. 4-苄氧基苯甲醛 97% | Sigma-Aldrich [sigmaaldrich.com]
- 8. 4397-53-9 4-Benzylbenzaldehyde AKSci J91626 [aksci.com]
- 9. 4-(Benzyl)benzaldehyde - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. mdpi.com [mdpi.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 14. angenechemical.com [angenechemical.com]
- To cite this document: BenchChem. [4-(Benzyl)benzaldehyde CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128563#4-benzylbenzaldehyde-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com